

Application Notes and Protocols: L-749329

Stock Solutions

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Compound of Interest

Compound Name: L-749329

Cat. No.: B1674079

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **L-749329**, a potent and selective non-peptide antagonist of the endothelin A (ETA) receptor. Adherence to these guidelines is crucial for ensuring the accuracy, reproducibility, and validity of experimental results.

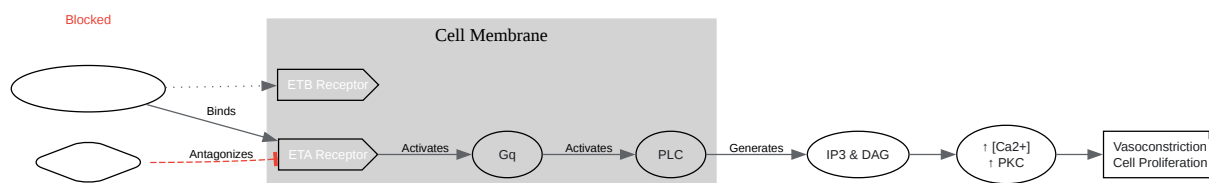
Introduction to L-749329

L-749329 is a key research tool for investigating the physiological and pathological roles of the endothelin system. It selectively blocks the ETA receptor, which is primarily involved in vasoconstriction and cell proliferation. Understanding its mechanism of action is critical for its application in various research contexts.

Mechanism of Action

Endothelin-1 (ET-1) is a potent vasoconstrictor peptide that exerts its effects by binding to two G protein-coupled receptor subtypes: ETA and ETB. The activation of these receptors triggers

a cascade of intracellular signaling pathways. **L-749329** specifically inhibits the ETA receptor, thereby blocking the downstream signaling events mediated by this receptor subtype.



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Diagram 1: Simplified Endothelin A Receptor Signaling Pathway and the inhibitory action of **L-749329**.

Properties of L-749329

A summary of the key chemical and physical properties of **L-749329** is provided below. This information is essential for accurate stock solution preparation and experimental design.

Property	Value
Molecular Weight	554.6 g/mol
CAS Number	170568-12-2
Appearance	Crystalline solid
Solubility	
DMSO	≥ 27 mg/mL
Ethanol	Sparingly soluble
Water	Sparingly soluble
Storage Temperature	-20°C

Experimental Protocols

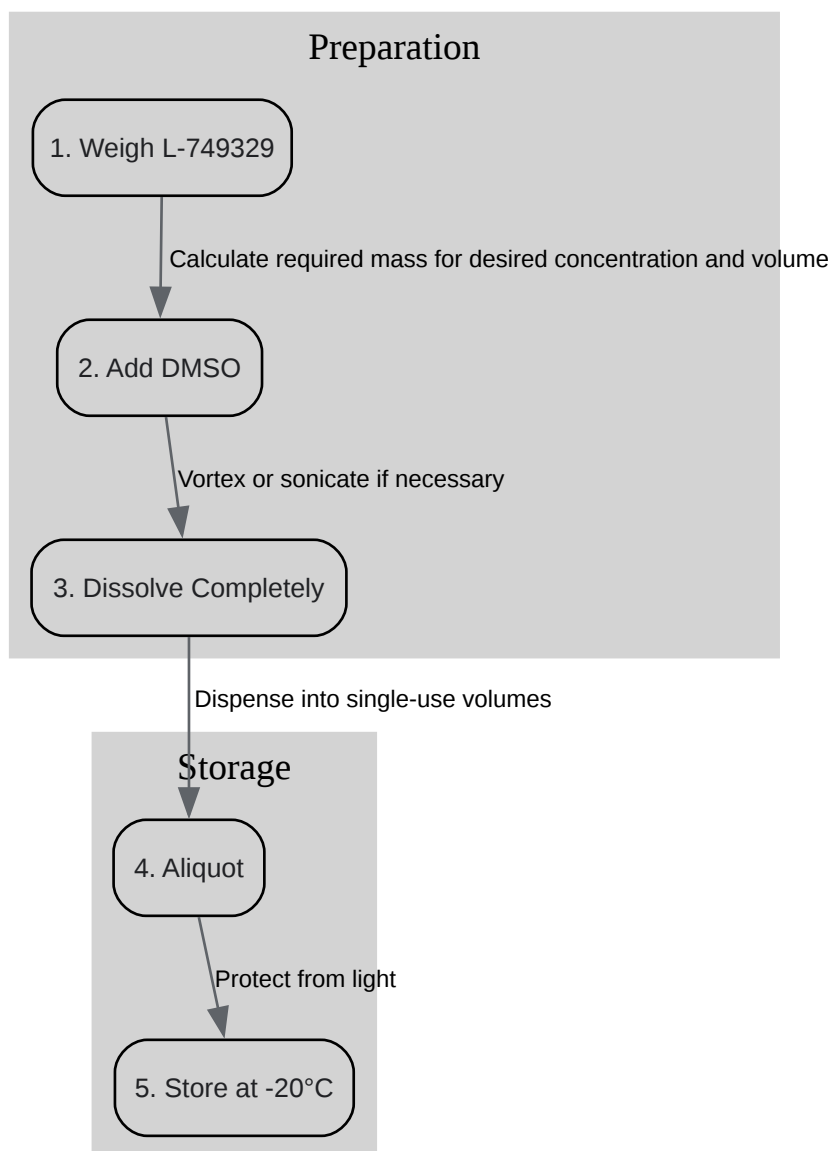
The following protocols provide a step-by-step guide for the preparation of **L-749329** stock solutions. It is imperative to use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, during all handling procedures.

Materials and Equipment

- **L-749329** powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- -20°C freezer

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting concentration for many in vitro experiments.



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